

# In-depth Technical Guide: 1-(propan-2-yl)-1H-imidazole-2-thiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(propan-2-yl)-1H-imidazole-2-thiol

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## Introduction

**1-(propan-2-yl)-1H-imidazole-2-thiol** is a heterocyclic compound belonging to the substituted imidazole-2-thiol class. This family of molecules is of significant interest in medicinal chemistry due to their diverse pharmacological activities. Imidazole-containing compounds are known to exhibit a wide range of biological effects, including antimicrobial, antifungal, anti-diabetic, and anti-retroviral properties. The structural modifications on the imidazole ring, such as the addition of an isopropyl group at the N1 position and a thiol group at the C2 position, can significantly influence the compound's physicochemical properties and its interaction with biological targets. This technical guide provides a comprehensive overview of the molecular weight, a representative synthetic protocol, and a hypothetical experimental workflow for the biological evaluation of **1-(propan-2-yl)-1H-imidazole-2-thiol**.

## Molecular Properties

The fundamental physicochemical properties of **1-(propan-2-yl)-1H-imidazole-2-thiol** are crucial for its application in research and drug development. The molecular formula and weight have been determined as  $C_6H_{10}N_2S$  and 142.22 g/mol, respectively. A detailed breakdown of the molecular weight calculation based on the atomic masses of its constituent elements is provided below.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> S
Molecular Weight	142.22 g/mol
Elemental Composition	
Carbon (C)	6 atoms x 12.011 u = 72.066 u
Hydrogen (H)	10 atoms x 1.008 u = 10.080 u
Nitrogen (N)	2 atoms x 14.007 u = 28.014 u
Sulfur (S)	1 atom x 32.06 u = 32.06 u
Total Calculated Molecular Weight	142.22 u

## Experimental Protocols

The following sections detail a representative protocol for the synthesis and characterization of **1-(propan-2-yl)-1H-imidazole-2-thiol**, based on established methods for the synthesis of substituted imidazole derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Synthesis of 1-(propan-2-yl)-1H-imidazole-2-thiol

Materials:

- 2-Amino-1-isopropylethanol
- Carbon disulfide (CS<sub>2</sub>)
- Ethanol
- Potassium hydroxide (KOH)
- Hydrochloric acid (HCl)
- Ethyl acetate

- Brine solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-amino-1-isopropylethanol (1 equivalent) in ethanol.
- To this solution, add potassium hydroxide (1.1 equivalents) and stir until it dissolves completely.
- Slowly add carbon disulfide (1.2 equivalents) to the reaction mixture at room temperature.
- After the addition is complete, heat the mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and concentrate it under reduced pressure to remove the ethanol.
- Dissolve the residue in water and acidify with dilute hydrochloric acid to a pH of approximately 5-6.
- The resulting precipitate is the crude **1-(propan-2-yl)-1H-imidazole-2-thiol**.
- Filter the solid, wash with cold water, and dry under vacuum.
- For further purification, the crude product can be recrystallized from a suitable solvent system, such as ethanol/water.

## Characterization

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The structure of the synthesized compound can be confirmed by  $^1\text{H}$  NMR spectroscopy. The spectrum is expected to show characteristic peaks for the isopropyl group (a doublet and a septet), the two protons on the imidazole ring (two singlets or doublets), and the thiol proton (a broad singlet).

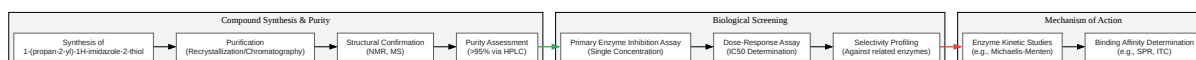
- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum will further confirm the carbon framework of the molecule, showing distinct signals for the carbons of the imidazole ring, the isopropyl group, and the C=S carbon.

Mass Spectrometry (MS):

- Electrospray ionization mass spectrometry (ESI-MS) can be used to determine the molecular weight of the compound. The mass spectrum should exhibit a prominent peak corresponding to the molecular ion  $[\text{M}+\text{H}]^+$  or  $[\text{M}-\text{H}]^-$ , confirming the calculated molecular weight.

## Biological Evaluation Workflow

Substituted imidazole-2-thiols have been investigated for various biological activities, including as enzyme inhibitors. The following workflow illustrates a hypothetical screening process to evaluate **1-(propan-2-yl)-1H-imidazole-2-thiol** as a potential enzyme inhibitor.

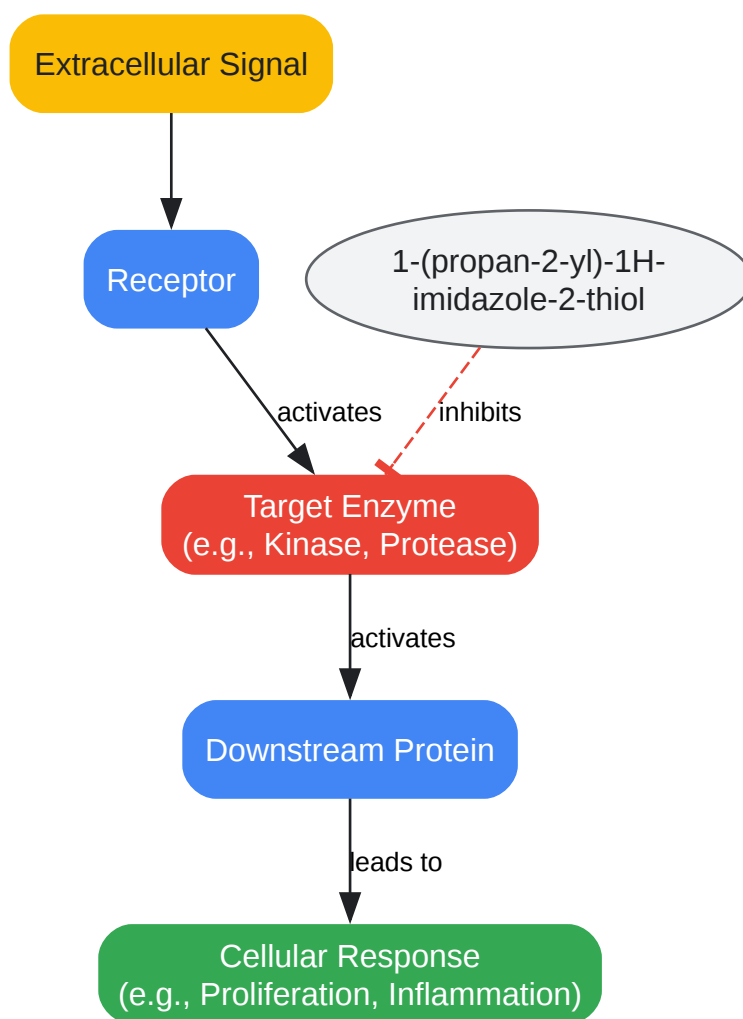


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Caption: Experimental workflow for the synthesis, screening, and mechanistic study of a potential enzyme inhibitor.

## Hypothetical Signaling Pathway Inhibition

To illustrate a potential application in drug development, the diagram below depicts a simplified signaling pathway where an enzyme, a putative target for **1-(propan-2-yl)-1H-imidazole-2-thiol**, plays a crucial role. Inhibition of this enzyme could modulate downstream cellular responses, a common strategy in therapeutic intervention.



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Caption: Hypothetical inhibition of a signaling pathway by **1-(propan-2-yl)-1H-imidazole-2-thiol**.

This guide provides foundational information for researchers and professionals working with **1-(propan-2-yl)-1H-imidazole-2-thiol**. The provided protocols and workflows are intended as a starting point for further investigation into the chemical and biological properties of this and related compounds.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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